one-pot synthesis methods using 3-Iodo-5-nitrobenzoyl chloride

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Compound of Interest

Compound Name:	*3-Iodo-5-nitrobenzoyl chloride*
CAS No.:	*1261680-92-5*
Cat. No.:	*B1405108*

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Executive Summary

3-Iodo-5-nitrobenzoyl chloride (CAS: N/A for specific isomer, typically derived from 3-iodo-5-nitrobenzoic acid, CAS 131608-86-5) represents a "privileged scaffold" precursor in medicinal chemistry.[1][2][3] Its unique tri-functional nature—comprising a highly reactive acyl chloride (electrophile), a nitro group (latent amine/redox center), and an aryl iodide (cross-coupling handle)—makes it an ideal hub for Divergent Oriented Synthesis (DOS).[3]

This guide details validated one-pot protocols designed to streamline the synthesis of kinase inhibitor cores and bioactive heterocycles.[1][2][3] By telescoping reaction steps, researchers can minimize isolation losses, reduce solvent waste, and accelerate Structure-Activity Relationship (SAR) cycles.[2][3]

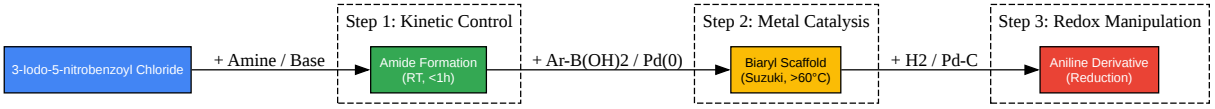
Strategic Chemistry & Reagent Profile

The utility of **3-Iodo-5-nitrobenzoyl chloride** lies in its orthogonal reactivity.[1][2][3] The acyl chloride is the most reactive site (kinetically), followed by the aryl iodide (under metal catalysis), and finally the nitro group (requiring reduction).[3]

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Functional Group	Reactivity Mode	Typical Application
Acyl Chloride (-COCl)	Nucleophilic Acyl Substitution	Formation of Amides, Esters, Hydrazides.[1][2][3][4]
Aryl Iodide (-I)	Pd-Catalyzed Cross-Coupling	Suzuki, Sonogashira, Buchwald-Hartwig couplings.[1][2][3]
Nitro Group (-NO_2)	Reduction / Hydrogenation	Precursor to anilines for further derivatization.[1][3]

Reactivity Logic Diagram



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Figure 1: Orthogonal reactivity sequence allowing for sequential functionalization.[1][2][3]

Protocol A: One-Pot Amidation & Suzuki-Miyaura Coupling[1][2][3]

Application: Synthesis of biaryl amide scaffolds common in Type II kinase inhibitors (e.g., Sorafenib analogs).[3] Challenge: The base required for amidation can interfere with the buffering required for the Suzuki step, and the acyl chloride is moisture sensitive.[3]

Materials

- Substrate: **3-Iodo-5-nitrobenzoyl chloride** (1.0 equiv)[1][2][3]
- Amine: Primary or secondary amine (1.05 equiv)[3]
- Coupling Partner: Aryl boronic acid (1.2 equiv)[3]

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- Catalyst: $Pd(dppf)Cl_2$[3]·DCM (3-5 mol%)[1][2][3]
- Solvent: Anhydrous Toluene (primary) and Water (secondary)[3]
- Bases: Triethylamine (Et_3N) for Step 1; Potassium Carbonate (K_2CO_3) for Step 2.[3]

Step-by-Step Procedure

- Amidation (Step 1):
  - In a dry reaction vial purged with Argon, dissolve **3-Iodo-5-nitrobenzoyl chloride** (1.0 mmol) in anhydrous Toluene (5 mL).
  - Cool to 0°C.[3][4]
  - Add the amine (1.05 mmol) followed by dropwise addition of Et_3N (1.2 mmol).[3]
  - Note: A white precipitate (Et_3N[3]·HCl) will form immediately.[3]
  - Stir at Room Temperature (RT) for 30–60 minutes. Monitor by TLC (Hexane/EtOAc) to ensure complete consumption of the acid chloride.[3]
- Transition to Coupling (Step 2):
  - Do not isolate. To the same reaction vessel, add the Aryl Boronic Acid (1.2 mmol).
  - Add the Palladium catalyst [$Pd(dppf)Cl_2$[3]·DCM] (0.03 mmol).[3]
  - Add degassed water (1 mL) containing K_2CO_3 (3.0 mmol). The biphasic system is crucial here.
  - Purge the headspace with Argon for 1 minute.[3]
- Suzuki Coupling:
  - Heat the sealed vial to 90°C for 4–12 hours.
  - Monitor conversion of the iodinated intermediate to the biaryl product via LC-MS.

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- Work-up:
  - Cool to RT. Dilute with EtOAc (10 mL) and wash with water (2 x 10 mL) and Brine (1 x 10 mL).[3]
  - Dry organic layer over Na_2SO_4, filter, and concentrate.[2][3]

Data Summary: Solvent Effects on Yield

Solvent System	Step 1 Conversion	Step 2 Yield	Notes
Toluene / H_2O	>99%	88%	Best overall.[1][2][3] Biphasic system protects catalyst.[3]
DMF / H_2O	>99%	65%	Difficult work-up; Pd black formation observed.[1][2][3]
THF / H_2O	>99%	72%	Good, but THF must be dry for Step 1.[3]
DCM	>99%	<10%	DCM boils off at Suzuki temp; unsuitable for one-pot.[1][2][3]

Protocol B: One-Pot Synthesis of 1,2,4-Oxadiazoles

Application: Creating bioisosteres of amides/esters to improve metabolic stability.[2][3]
Mechanism: Acylation of an amidoxime followed by thermal cyclodehydration.[2][3]

Materials

- Substrate: **3-Iodo-5-nitrobenzoyl chloride** (1.0 equiv)[1][2][3]
- Reagent: Aryl Amidoxime (Ar-C(NH_2)=NOH) (1.1 equiv)[1][3]
- Base: Pyridine (used as solvent and base) or Toluene/Et_3N.[3]

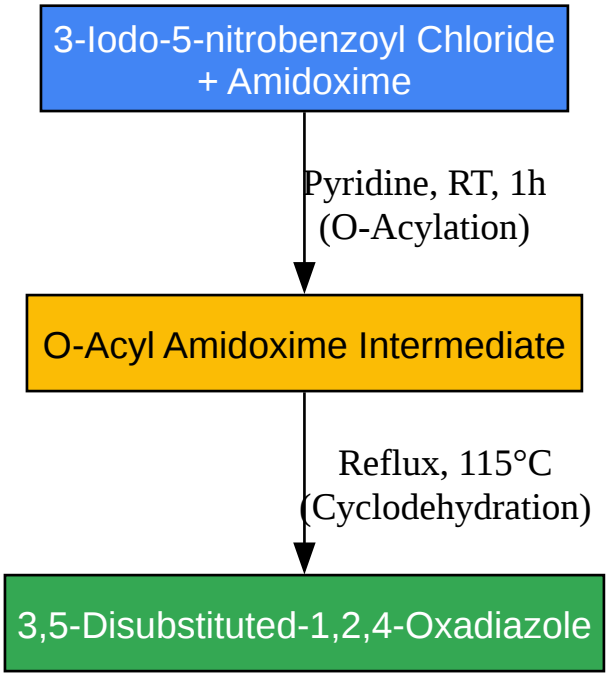
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Step-by-Step Procedure

- O-Acylation:
  - Dissolve the Aryl Amidoxime (1.1 mmol) in anhydrous Pyridine (5 mL).
  - Add **3-Iodo-5-nitrobenzoyl chloride** (1.0 mmol) portion-wise at 0°C.
  - Stir at RT for 1 hour. LC-MS should show the O-acyl amidoxime intermediate (Mass = M_amidoxime + M_acid_chloride - HCl).[1][2][3]
- Cyclodehydration:
  - Heat the reaction mixture to reflux (115°C) for 6–12 hours.
  - Optimization Tip: If conversion is slow, add Tetrabutylammonium Fluoride (TBAF, 1M in THF, 0.5 equiv) to catalyze the cyclization at lower temperatures (80°C).[3]
- Work-up:
  - Evaporate pyridine under reduced pressure (azeotrope with toluene if necessary).[3]
  - Redissolve residue in EtOAc, wash with 1M HCl (to remove residual pyridine), then $NaHCO_3$.[3]

Workflow Diagram

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Figure 2: Thermal cyclization pathway for oxadiazole synthesis.

Safety & Handling Guidelines

- Acid Chloride Hazards: **3-Iodo-5-nitrobenzoyl chloride** hydrolyzes rapidly to release HCl gas.[1][2][3] Handle only in a fume hood. Store under inert gas (Argon/Nitrogen) in a desiccator.
- Nitro Compounds: While this specific derivative is generally stable, nitro-aromatics can be energetic.[1][2][3] Avoid heating dry residues to temperatures >150°C.[3]
- Waste Disposal: Aqueous waste from the Suzuki protocol contains Palladium and Boron species; segregate according to heavy metal waste protocols.[3]

References

- General Reactivity of Benzoyl Chlorides
  - Smith, M. B., & March, J.[2][3] (2007).[3][5] March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.[1][2][3]

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- [3]

- One-Pot Suzuki-Miyaura Protocols
  - Lennox, A. J. J., & Lloyd-Jones, G. C.[1][2][3] (2014).[3] Selection of Boron Reagents for Suzuki-Miyaura Coupling.Chemical Society Reviews, 43, 412-443.[1][2][3]

- 1,2,4-Oxadiazole Synthesis
  - Augustine, J. K., et al.[2][3] (2009).[3][6] Propylphosphonic Anhydride (T3P): An Efficient Reagent for the One-Pot Synthesis of 1,2,4-Oxadiazoles.Tetrahedron Letters, 50(26), 3368-3371.[1][2][3]
  - [3]

- Kinase Inhibitor Scaffold Synthesis
  - Zhang, J., et al.[2][3] (2009).[3][6] Targeting Cancer with Small Molecule Kinase Inhibitors.Nature Reviews Cancer, 9, 28-39.[1][2][3] (Contextual grounding for the biaryl-urea/amide scaffold).

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Sources

- 1. CA2821517A1 - Process for producing nitrobenzoyl chloride - Google Patents [patents.google.com]
- 2. CN105732390A - Method for synthesizing p-nitrobenzoyl chloride with polyethylene glycol - Google Patents [patents.google.com]
- 3. 3,5-Dinitrobenzoyl chloride - Wikipedia [en.wikipedia.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. medium.com [medium.com]

- 6. researchgate.net [researchgate.net]
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